

# Personal protective equipment for handling 3-Chloro-2-fluorobenzyl bromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-2-fluorobenzyl bromide

Cat. No.: B133168

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## Essential Safety and Handling Guide for 3-Chloro-2-fluorobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Chloro-2-fluorobenzyl bromide** (CAS RN: 85070-47-9). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

### 1. Hazard Identification and Personal Protective Equipment (PPE)

**3-Chloro-2-fluorobenzyl bromide** is a hazardous chemical that poses several risks.<sup>[1]</sup> It is corrosive to metals, causes severe skin burns and eye damage, may cause respiratory irritation, and is suspected of causing genetic defects.<sup>[1][2]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against severe eye damage and skin burns from splashes.[1][3][4]
Hand Protection	Chemical-resistant gloves (e.g., Viton®, Silver Shield®).	To prevent skin contact which can cause severe burns.[5][6] Standard disposable gloves (latex, vinyl, or nitrile) are suitable for incidental contact only.[6]
Respiratory Protection	Use in a well-ventilated area with local exhaust ventilation. If ventilation is inadequate, a NIOSH-certified respirator with an appropriate cartridge for organic vapors and acid gases should be used.	To prevent respiratory irritation. [1][3][4]
Protective Clothing	A chemical-resistant lab coat or apron, long pants, and closed-toe shoes.	To protect the skin from accidental splashes and contact.[1][4]

## 2. Safe Handling and Operational Workflow

Follow these step-by-step procedures to ensure the safe handling of **3-Chloro-2-fluorobenzyl bromide** at all stages of use.

- Preparation:
  - Obtain and read the Safety Data Sheet (SDS) before use.[2]
  - Ensure that an eyewash station and safety shower are readily accessible.[3]
  - Work in a designated area, such as a chemical fume hood, with adequate ventilation.[1]
  - Gather all necessary PPE and ensure it is in good condition.

- Prepare all necessary equipment and reagents before handling the chemical.
- Handling:
  - Don the appropriate PPE as specified in the table above.
  - Carefully open the container, as it may be under pressure.[\[1\]](#)
  - Dispense the required amount of the chemical, avoiding the creation of dust or aerosols.  
[\[1\]](#)
  - Keep the container tightly closed when not in use.[\[1\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
  - Do not breathe dust or vapors.[\[1\]](#)
- Post-Handling and Cleanup:
  - Decontaminate all equipment that has come into contact with the chemical.
  - Wipe down the work area with an appropriate decontaminating agent.
  - Remove PPE carefully to avoid contaminating yourself.
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)
  - Contaminated clothing should be washed before reuse.[\[2\]](#)

### 3. Disposal Plan

All waste containing **3-Chloro-2-fluorobenzyl bromide** must be treated as hazardous waste.

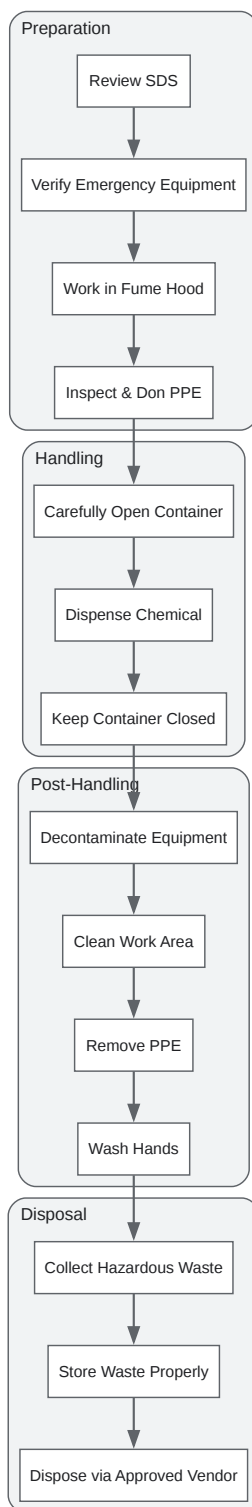
- Waste Collection:
  - Collect all waste, including empty containers, contaminated PPE, and cleanup materials, in a designated, properly labeled, and sealed hazardous waste container.

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)[\[3\]](#)
- Disposal:
  - Dispose of the hazardous waste through an approved waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

#### 4. Emergency Procedures

- In case of skin contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- In case of eye contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[\[1\]](#)
- If swallowed: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)
- In case of a spill: Evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal.[\[3\]](#)

Below is a diagram illustrating the safe handling workflow for **3-Chloro-2-fluorobenzyl bromide**.



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Caption: Safe handling workflow for **3-Chloro-2-fluorobenzyl bromide**.

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## References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 3-Chloro-2-fluorobenzyl Bromide | 85070-47-9 | TCI AMERICA [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. download.basf.com [download.basf.com]
- 5. 3-Chloro-2-fluorobenzyl bromide - Safety Data Sheet [chemicalbook.com]
- 6. ehs.princeton.edu [ehs.princeton.edu]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)